

Core Physical and Chemical Properties of Trilinolein

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

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The following table summarizes the fundamental physicochemical data for **trilinolein**, which is critical for experimental design and formulation.

Property	Value / Description	Conditions / Notes
Common Name	Trilinolein, Glyceryl trilinoleate [1]	
Systematic Name	1,2,3-Tri-[(cis,cis)-9,12-octadecadienoyl]glycerol [1]	
CAS Registry Number	537-40-6 [2] [1]	
Molecular Formula	$C_{57}H_{98}O_6$ [2] [1]	
Molecular Weight	879.38 g/mol [2] [1]	
Density	0.925 g/mL [1]	At 20 °C
Melting Point	-5 to -4 °C [1]	
Boiling Point	816.5 ± 65.0 °C [1]	Predicted

Property	Value / Description	Conditions / Notes
Refractive Index	n	Information missing from search results
Physical Form	Colorless to Pale Yellow liquid [1]	
Storage	-20°C [1]	

Solubility and Antioxidant Profile

Trilinolein's solubility in various solvents and its intrinsic antioxidant activity are key for its application in biological and food systems.

Property	Details
Solubility	Sparingly soluble in Chloroform; Slightly soluble in Hexanes [1]. Shows better compatibility with non-polar solvents like octanol due to long hydrophobic chains [3].
Antioxidant Activity	Demonstrates potent <i>in vitro</i> antioxidant activity, with a maximal mean reduction of oxygen-derived free radicals (OFR) by 48.0% measured via enhanced chemiluminescence. This activity is more potent than Trolox (-39.2%) and is attributed to its polyunsaturated structure [4].

Thermal Stability and Oxidation Behavior

Understanding the thermal degradation and oxidation pathways of **trilinolein** is essential for processing and storage stability.

Aspect	Findings
General Oxidation Products	Autoxidation (50-60°C) produces monohydroperoxides (primary products), bishydroperoxides , mono- and diepoxides , and hydroxy compounds. Fragmentation patterns from these help identify hydroperoxide isomers [5].

Aspect	Findings
cis/trans Isomerization	Heating pure trilinolein leads to <i>cis/trans</i> isomerization. Key isomers formed are C18:2-9c12t and C18:2-9t12c . At 180°C , total <i>trans</i> C18:2 is 0.074 mg/g, rising to 0.198 mg/g at 220°C . Density Functional Theory (DFT) calculations show the energy difference between <i>cis</i> and <i>trans</i> linoleic acid is 6.2 kJ/mol [6].
Oxidative Cleavage Products	Secondary volatile aldehydes from β -scission of alkoxy radicals include hexanal , trans,trans-2,4-decadienal , trans-2-decenal , and others. These compounds are associated with off-flavors and potential health risks [6].
Recommended Heating Limit	To minimize the formation of <i>trans</i> fatty acids, oils high in linoleic acid should be maintained at 140°C or less [6].

Experimental Protocols for Key Analyses

Differential Scanning Calorimetry (DSC) for Phase Behavior

This protocol is adapted from a study on the phase behavior of binary mixtures of triglycerides [7].

- **Sample Preparation:** Accurately weigh 5-13 mg of **trilinolein** (or its mixture with other TAGs like tripalmitin or triolein) into an aluminum seal cell.
- **Temperature Program:**
 - **For systems with high-melting TAGs:** Equilibrate at 85°C for 10 minutes. Cool to -80°C at a controlled rate of 4°C/min. Immediately heat to 80°C at 2°C/min.
 - **For systems with low-melting TAGs (e.g., OOO/LLL):** Equilibrate at 50°C for 10 minutes. Cool to -100°C at 4°C/min. Immediately heat to 50°C at 2°C/min.
- **Data Analysis:** Record heat flux during cooling and heating. Analyze peak top temperatures and calculate enthalpies from peak areas. Deconvolute complex peaks with multiple tops or shoulders at the baseline.

Analysis of Heat-Induced Isomerization and Oxidation

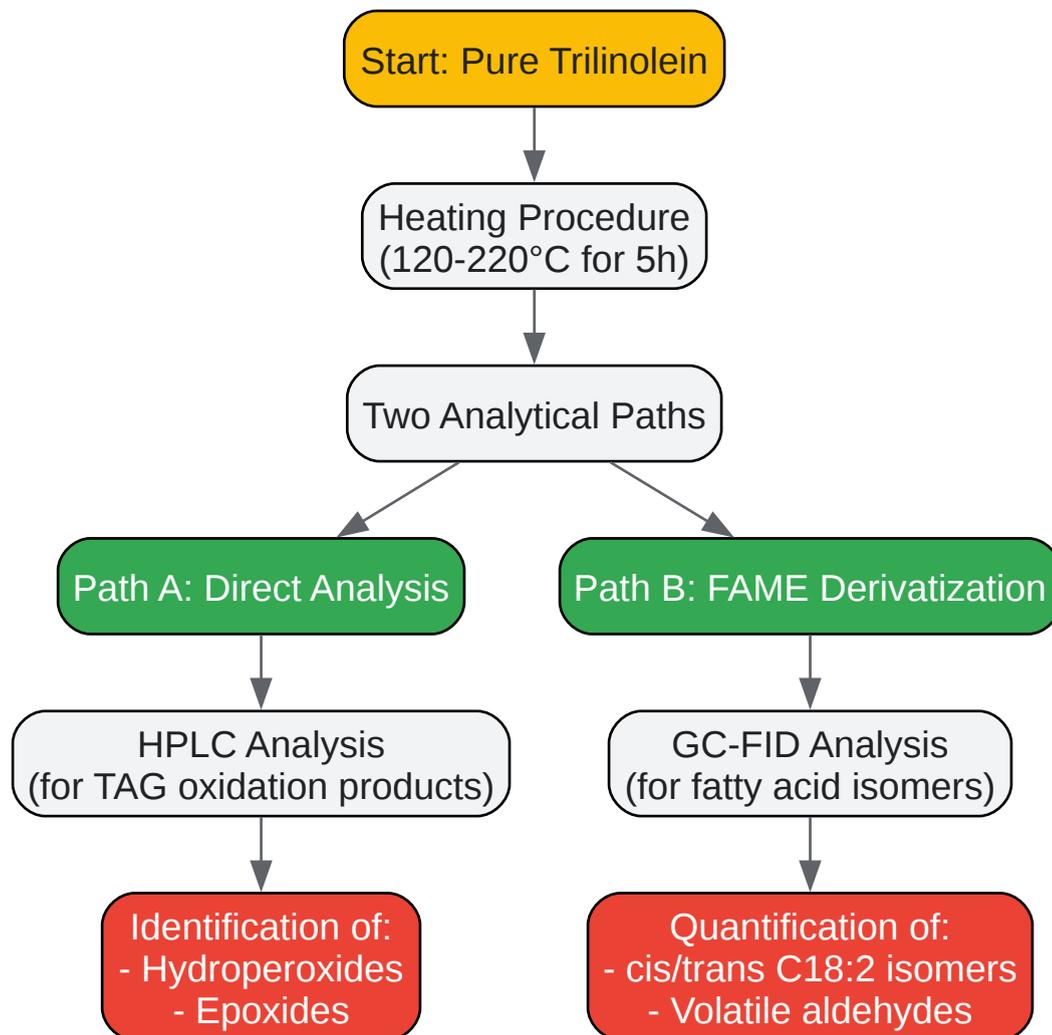
This protocol details the steps for investigating thermal degradation products [6].

- **Heating Procedure:**

- Transfer approximately 1 g of highly purified **trilinolein** into a 10 mL glass tube.
- Incubate the tube in a methyl silicon oil bath (temperature accuracy $\pm 1^\circ\text{C}$) for 5 hours at a target temperature (e.g., 120°C to 220°C).
- After heating, cool samples to room temperature, seal under a nitrogen atmosphere, and store at -20°C prior to analysis.
- **Fatty Acid Methyl Ester (FAME) Derivatization:**
 - Weigh 20 mg of the heated **trilinolein** sample into a stoppered glass tube.
 - Add 4 mL of 2% sulfuric acid/methanol solution.
 - Heat the vial in an 80°C water bath for 2 hours.
 - Cool the tube, add 2 mL of deionized water and 2 mL of n-hexane. Stir the solution for 2 minutes.
 - Transfer the supernatant n-hexane layer to a new tube and wash with 1 mL of 2% KOH solution.
 - Dry the n-hexane phase over anhydrous sodium sulfate before GC analysis.
- **GC Analysis of FAMES:**
 - **Instrument:** GC equipped with a flame ionization detector (FID) and a fused-silica capillary column (e.g., HP-88, $100\text{ m} \times 0.25\text{ mm} \times 0.20\text{ }\mu\text{m}$).
 - **Carrier Gas:** Nitrogen.
 - **Injection/Detection Temp.:** 225°C / 230°C .
 - **Oven Program:** 60°C (hold 5 min) \rightarrow 160°C at $25^\circ\text{C}/\text{min}$ (hold 5 min) \rightarrow 225°C at $2^\circ\text{C}/\text{min}$ (hold 14.5 min).
 - **Quantification:** Identify *cis* and *trans* isomers by comparing retention times with authentic standards. Calculate the amount of each fatty acid isomer using a predetermined calibration curve.

Experimental Workflow and Oxidation Pathways

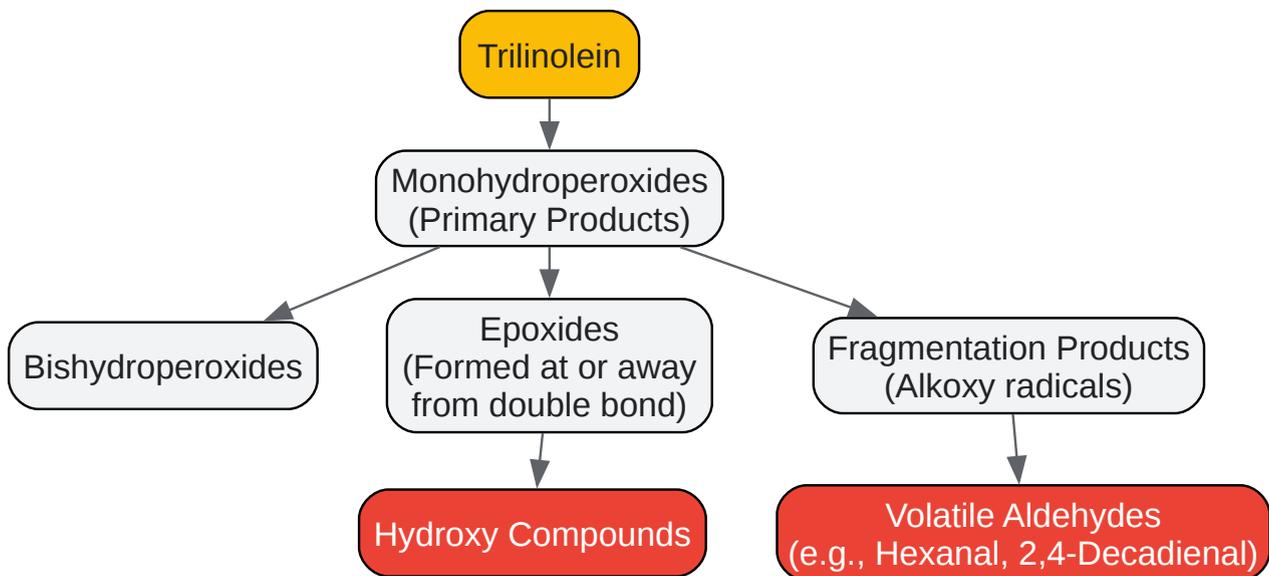
The following diagram illustrates the logical workflow for the thermal oxidation and analysis of **trilinolein**.



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*Diagram 1: Experimental workflow for the thermal oxidation and analysis of **trilinolein**.*

The primary autoxidation pathway of **trilinolein** involves the formation of various oxygenated products, as summarized below.



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Diagram 2: Key pathways in the autoxidation of **trilinolein**, leading to various primary and secondary products.

Application Notes for Research and Development

- **Handling and Storage:** Given its susceptibility to oxidation, store **trilinolein** at **-20°C** under an inert atmosphere (e.g., nitrogen) and protect it from light [1].
- **Solvent Selection:** For dissolution, use non-polar or slightly polar solvents such as chloroform or hexanes. Solubility may increase with temperature [3] [1].
- **Biostimulant Potential:** **Trilinolein** has been investigated as a plant biostimulant. Studies have applied it via irrigation at concentrations of 1 and 5 mg/L, showing enhanced accumulation of health-promoting phytochemicals in broccoli [8].

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